

Preamble: The Strategic Importance of 5-Aminooxindole in Drug Discovery

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Compound of Interest

Compound Name: 5-Aminooxindole

Cat. No.: B107739

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5-Aminooxindole is more than a mere chemical reagent; it is a pivotal structural motif and a versatile building block in modern medicinal chemistry.^[1] Its intrinsic value is demonstrated by its role as a precursor in the synthesis of a multitude of bioactive molecules, particularly potent kinase inhibitors targeting signaling pathways implicated in oncology.^{[1][2][3]} As researchers and drug development professionals, our ability to innovate with this compound is directly proportional to our ability to handle it with expertise and unwavering attention to safety. This guide is structured not as a rigid checklist, but as a comprehensive framework for understanding, respecting, and safely harnessing the potential of **5-Aminooxindole** powder.

Chapter 1: Foundational Chemical Profile and Inherent Risks

A thorough understanding of a compound's properties is the bedrock of safe laboratory practice. Causality is key: we don't just follow rules, we understand the chemical and physical reasons behind them.

Identity and Physicochemical Properties

Before any handling procedure, a scientist must be familiar with the fundamental characteristics of the substance. These properties dictate storage conditions, solvent choices, and potential physical hazards.

| Property | Data | Source(s) |
|-------------------|--|-----------|
| Chemical Name | 5-Aminooxindole / 5-aminoindolin-2-one | [4] |
| CAS Number | 20876-36-2 | [4][5] |
| Molecular Formula | C ₈ H ₈ N ₂ O | [4][5] |
| Molecular Weight | 148.16 g/mol | [5] |
| Appearance | Light yellow to brown solid powder | [2] |
| Purity | Typically ≥98% | [5] |

Hazard Identification: A Synthesis of GHS and Toxicological Data

The Globally Harmonized System (GHS) provides a universal language for chemical hazards. For **5-Aminooxindole** and its common salt form (hydrochloride), the classifications demand a high degree of caution. It's crucial to recognize that the toxicological properties of this specific substance have not been fully investigated, which necessitates treating it with the caution due to an unknown.[6]

| GHS Classification | Hazard Statement | Precautionary Statement Codes | Meaning & Rationale |
|--------------------------------------|--|-------------------------------|--|
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | P301 + P312 + P330 | Ingestion can lead to significant adverse health effects. This dictates a strict no- mouth-pipetting rule and immediate medical attention upon accidental ingestion. |
| Skin Sensitization (Category 1) | H317: May cause an allergic skin reaction | P280, P302 + P352 | Repeated or prolonged skin contact can lead to sensitization, where subsequent exposures, even to minute quantities, can trigger a significant allergic response. This is the primary driver for mandatory glove use and immediate washing upon contact. |

Note: Data primarily derived from the **5-Aminooxindole** hydrochloride salt, a common form. Treat the free base form with equivalent or greater caution.

Chapter 2: The Core Principle of Exposure Minimization

Every safety protocol for handling powdered reagents is built upon a single, self-validating principle: minimize all potential routes of exposure (inhalation, ingestion, skin/eye contact). The following controls are a systematic application of this principle.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at its source, providing a passive layer of protection.

- Chemical Fume Hood: All handling of **5-Aminooxindole** powder, especially weighing and transferring, must be performed inside a certified chemical fume hood.^{[7][8]} This is non-negotiable. The hood's airflow contains the fine powder, preventing the inhalation of aerosolized particles.
- Ventilation: The laboratory itself should be well-ventilated to prevent the accumulation of any fugitive emissions.^{[9][10]}

Personal Protective Equipment (PPE): The Essential Barrier

PPE is the final barrier between the researcher and the chemical. Its selection is not arbitrary but is dictated by the specific hazards identified in Chapter 1.

| PPE Category | Specification | Rationale & Best Practices |
|-----------------|--|---|
| Hand Protection | Nitrile gloves | Provides chemical resistance. Always inspect gloves for tears before use and change them immediately if contaminated.[7] Wash hands thoroughly after removing gloves.[11] |
| Eye Protection | Chemical safety goggles with side shields | Protects against splashes and airborne powder. Standard eyeglasses are insufficient.[6] [7] |
| Body Protection | Full-length lab coat, closed at the front | Protects skin and personal clothing from contamination.[9] [11] |
| Respiratory | NIOSH/MSHA approved respirator (if needed) | While a fume hood is the primary control, a respirator may be required if exposure limits are exceeded or if working outside a hood is unavoidable.[8] |

Visualization: A Logical Flow for Safe Handling

This workflow diagram illustrates the critical decision points and safety measures from receipt of the compound to its final use, grounding the entire process in the principle of exposure minimization.

Diagram 1: General Safe Handling Workflow

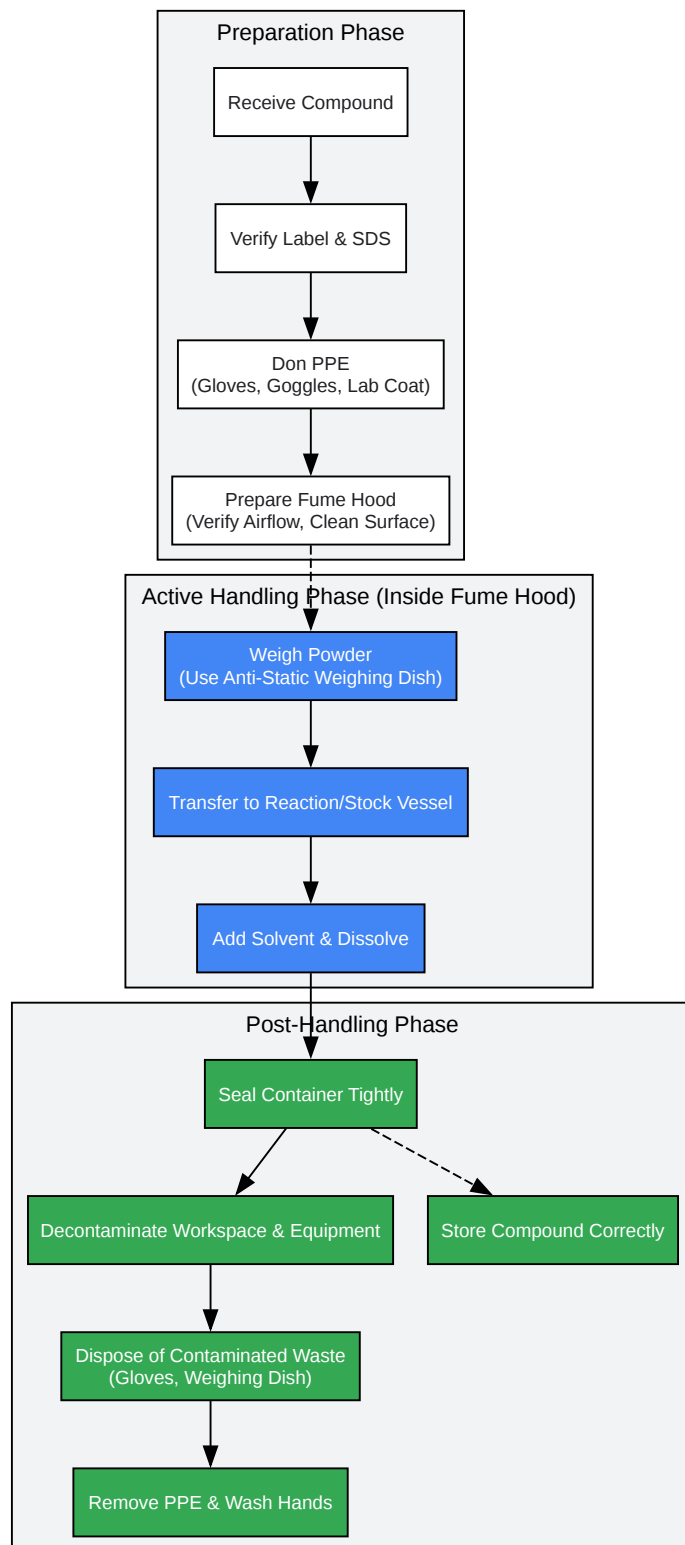
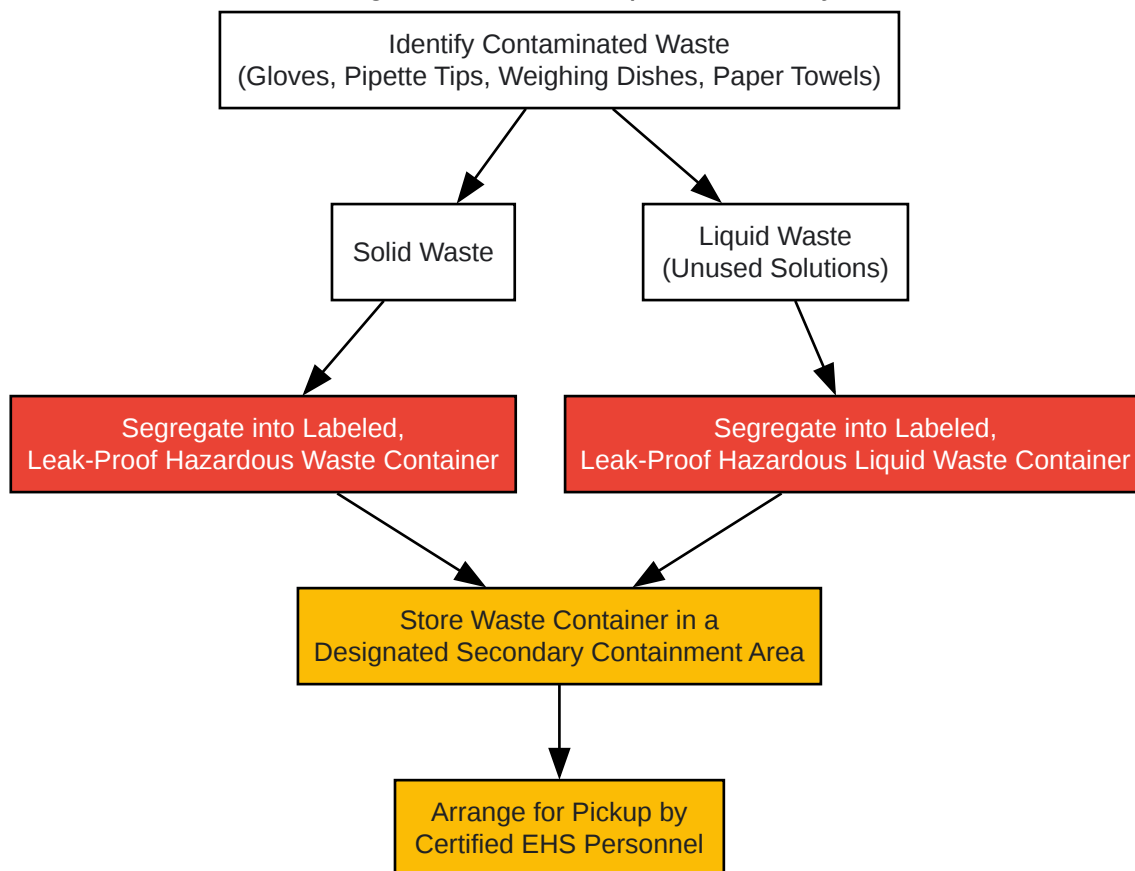


Diagram 2: Waste Disposal Pathway



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